

An In-depth Technical Guide to the Safety of Bistrifluoromethylmethane

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Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

Cat. No.: B1216460

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Executive Summary

Bistrifluoromethylmethane, also known as Bis(trifluoromethylsulfonyl)methane, is a synthetic organofluorine compound recognized for its exceptional acidity and stability.^[1] These properties make it a valuable reagent in organic synthesis and a component in advanced materials.^{[1][2]} However, its hazardous nature necessitates strict adherence to safety protocols. This guide provides a comprehensive overview of the known safety information for Bistrifluoromethylmethane (CAS No. 428-76-2), including its physical and chemical properties, hazard classifications, handling procedures, and emergency responses. Due to the limited availability of public, in-depth toxicological studies, this guide focuses on the information presented in publicly accessible safety data sheets and chemical supplier information.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value	Reference
CAS Number	428-76-2	[2][3][4]
Molecular Formula	C ₃ H ₂ F ₆ O ₄ S ₂	[2][3][4]
Molecular Weight	280.17 g/mol	[2][3][4]
Appearance	Off-white to beige crystalline powder or low melting solid. Light yellow to brown liquid above 35°C.	[2][5]
Melting Point	32 - 36 °C	[2][3][4]
Boiling Point	191 °C @ 745 Torr	[3][5]
Density	1.832 ± 0.06 g/cm ³ (Predicted)	[5]
Flash Point	>110 °C	[5]
Solubility	No data available	
pKa (aqueous, estimated)	~ -18.6	[1]

Hazard Identification and Classification

Bistrifluoromethylmethane is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Category	Hazard Statement	Reference
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4][5][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[4][5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[4][5][6]

Signal Word: Warning[4][5][6]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of Bistrifluoromethylmethane are not publicly available in the provided search results. The hazard classifications are based on data submitted for regulatory purposes (e.g., GHS classification), which often do not include the full, detailed study reports in the public domain. Standard OECD guidelines for testing of chemicals are typically followed for such classifications, including:

- OECD TG 404: Acute Dermal Irritation/Corrosion
- OECD TG 405: Acute Eye Irritation/Corrosion
- OECD TG 403: Acute Inhalation Toxicity

Without access to the primary study data, a detailed methodology cannot be provided.

Handling and Storage

Safe handling and storage are critical to minimizing exposure risks.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Ensure eyewash stations and safety showers are readily accessible.[7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[6]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.
[6]

Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]
- Avoid contact with skin and eyes.[6]
- Wash hands thoroughly after handling.[6]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]
- Store locked up.[6]
- It is recommended to store under an inert atmosphere (e.g., nitrogen).[5]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Exposure Route	First Aid Measures	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[6]
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical help.	[5][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[6]
Ingestion	Do NOT induce vomiting. Rinse mouth. Seek immediate medical attention.	[7]

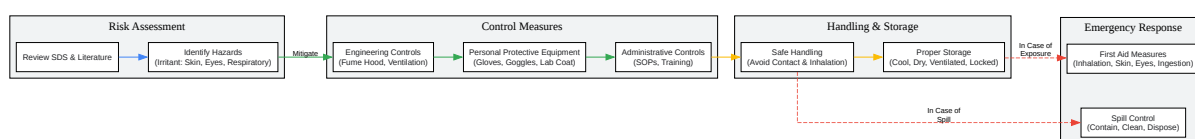
Spill Response:

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Avoid dust formation.
- Sweep up the material and place it in a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Visualizations

Hazard Mitigation Workflow

The following diagram illustrates the logical workflow for mitigating the hazards associated with Bistrifluoromethylmethane.

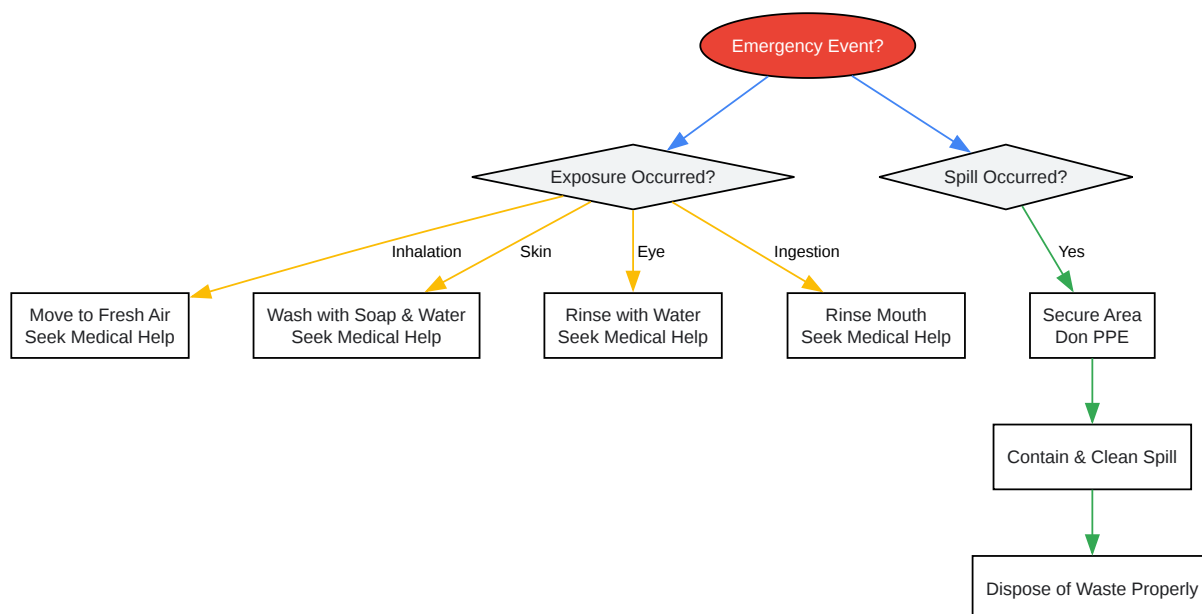


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Caption: Workflow for assessing and mitigating Bistrifluoromethylmethane hazards.

Emergency Response Logic

This diagram outlines the decision-making process in the event of an emergency involving Bistrifluoromethylmethane.



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Caption: Decision logic for responding to Bistrifluoromethylmethane emergencies.

Toxicological Information

There is a notable lack of publicly available, detailed toxicological data for Bistrifluoromethylmethane. No LD50 or LC50 values were found in the reviewed literature. The primary toxicological concerns are its irritant effects on the skin, eyes, and respiratory system. [4][5][6] The long-term health effects of exposure have not been thoroughly investigated. No data was available to suggest that the compound is carcinogenic or mutagenic.

Conclusion

Bistrifluoromethylmethane (CAS No. 428-76-2) is a valuable chemical with significant hazardous properties, primarily as a skin, eye, and respiratory irritant. While in-depth toxicological data is limited in the public domain, the available information mandates the use of

stringent safety precautions, including appropriate engineering controls, personal protective equipment, and handling procedures. All personnel should be thoroughly trained on the hazards and emergency procedures outlined in this guide and the substance's Safety Data Sheet before commencing any work.

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